

An In-depth Technical Guide to the Safe Handling of 4-Methylcinnamic Acid

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Compound of Interest

Compound Name: 4-Methylcinnamic Acid

Cat. No.: B153656

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-Methylcinnamic acid** (CAS No. 1866-39-3), a compound utilized in various research and development applications. Adherence to these guidelines is critical to ensure a safe laboratory environment and minimize the risk of exposure.

Hazard Identification and Classification

4-Methylcinnamic acid is classified as a hazardous substance. The primary hazards are associated with irritation to the skin, eyes, and respiratory system.^{[1][2][3]}

GHS Hazard Statements:

- H315: Causes skin irritation.^{[2][3][4][5]}
- H319: Causes serious eye irritation.^{[2][3][4][5]}
- H335: May cause respiratory irritation.^{[2][3][5]}

Signal Word: Warning^{[1][2][3][4]}

Quantitative Safety Data

While specific quantitative toxicity and flammability data for **4-Methylcinnamic acid** are not readily available in many public databases, the following tables summarize the known physical and chemical properties relevant to safety. The absence of specific data is noted.

Table 1: Toxicological Data

Parameter	Value	Species	Reference
Acute Oral Toxicity (LD50)	No data available		
Acute Dermal Toxicity (LD50)	No data available		
Acute Inhalation Toxicity (LC50)	No data available		
Skin Corrosion/Irritation	Category 2 (Irritant)	[1][2][3]	
Serious Eye Damage/Irritation	Category 2 (Irritant)	[1][2][3]	
Respiratory or Skin Sensitization	No data available		
Germ Cell Mutagenicity	No data available	[2]	
Carcinogenicity	No data available	[1][2]	
Reproductive Toxicity	No data available	[2]	
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	[1][2]	
Specific Target Organ Toxicity (Repeated Exposure)	No data available	[2]	
Aspiration Hazard	No data available		

Table 2: Physical and Chemical Properties

Property	Value	Reference
Physical State	Solid, Fine Crystalline Powder	[2][3][6]
Appearance	White	[2][3]
Odor	No information available	[2][3]
Melting Point/Range	196 - 201 °C (384.8 - 393.8 °F)	[3][7][8][9]
Boiling Point/Range	No information available	[3]
Flash Point	No information available	[3][10]
Autoignition Temperature	No information available	[10][11]
Flammability (solid, gas)	No information available	[3]
Explosion Limits	No data available	[3][10]
Vapor Pressure	No information available	[3][10]
Solubility	No information available	[10]
Molecular Formula	C10H10O2	[3][4][9]
Molecular Weight	162.19 g/mol	[5][7][9]

Experimental Protocols for Hazard Assessment

The following are summaries of standard OECD guidelines that would be employed to determine the quantitative toxicological data for a substance like **4-Methylcinnamic acid**.

Acute Oral Toxicity (OECD 423)

- Principle: The Acute Toxic Class Method is a stepwise procedure using three animals of a single sex (typically female rats) per step.[4] The substance is administered orally at one of the defined doses (5, 50, 300, 2000, or 5000 mg/kg).[4][12]
- Methodology:
 - Animals are fasted prior to dosing.[4]

- The test substance is administered in a single dose by gavage.[4]
- The absence or presence of compound-related mortality or moribund status of the animals dosed at one step determines the next step (e.g., dosing at a higher or lower concentration, or cessation of testing).[4]
- Animals are observed for up to 14 days for signs of toxicity and mortality.[12]
- A post-mortem examination is performed on all animals.[12]

Skin Irritation (In Vitro - OECD 439)

- Principle: This test uses a reconstructed human epidermis (RhE) model, which mimics the upper layers of human skin, to assess the potential for skin irritation.[13] Irritancy is determined by the reduction in cell viability following exposure to the test chemical.
- Methodology:
 - The test chemical is applied topically to the RhE tissue.
 - After a defined exposure period (e.g., up to 4 hours), the chemical is removed, and the tissue is incubated.[13]
 - Cell viability is measured by the enzymatic conversion of a vital dye (e.g., MTT) into a colored product, which is then quantified.[14]
 - A chemical is identified as an irritant if the tissue viability is reduced below a certain threshold ($\leq 50\%$) compared to a negative control.[2]

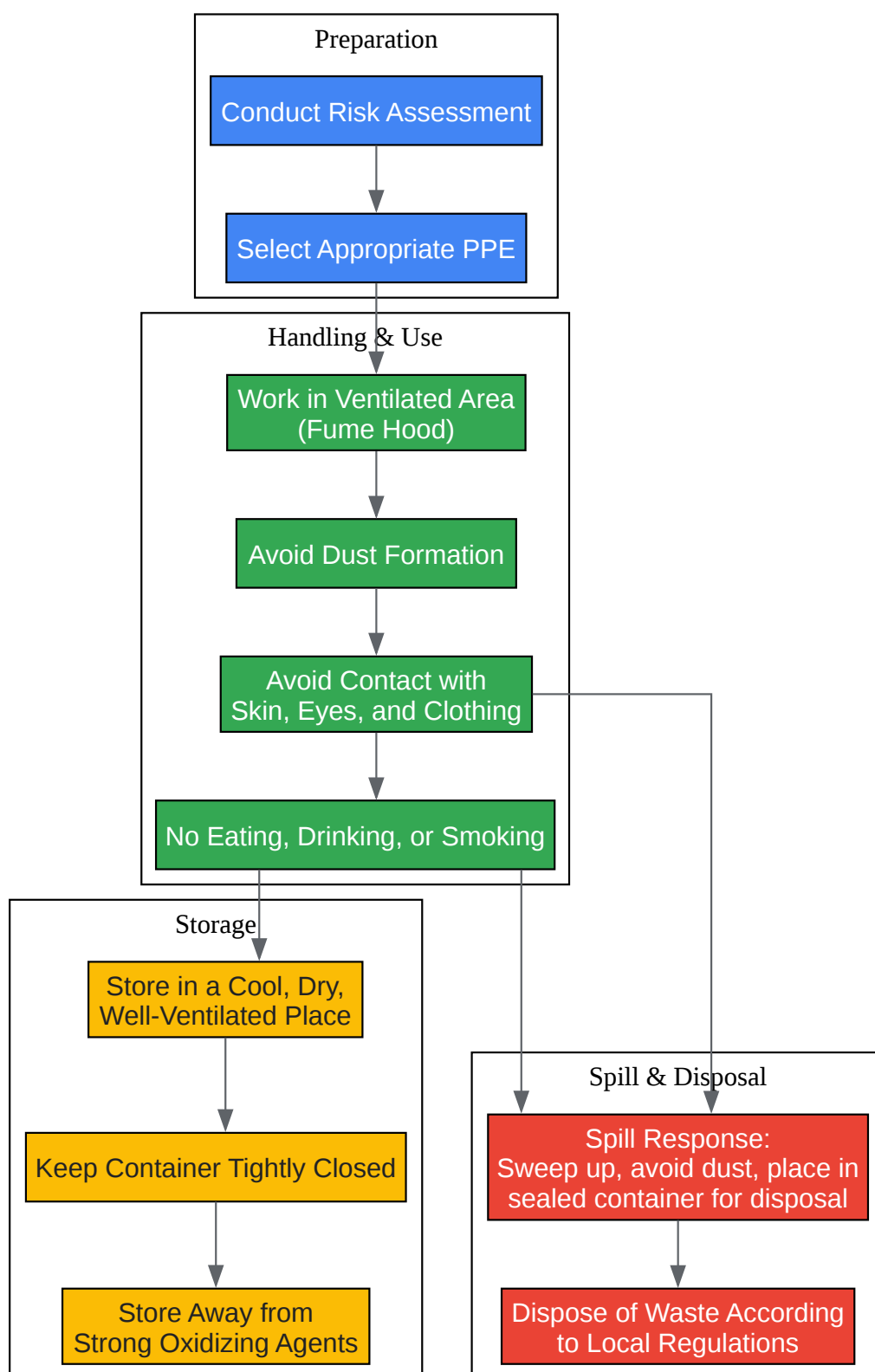
Eye Irritation (OECD 405)

- Principle: This in vivo test evaluates the potential of a substance to cause eye irritation or corrosion when applied to the eye of an animal, typically an albino rabbit.[1][15]
- Methodology:
 - A weight-of-the-evidence analysis of existing data is performed first to avoid unnecessary animal testing.[1]

- If testing is necessary, the substance is applied in a single dose into the conjunctival sac of one eye of the animal. The other eye serves as a control.[\[1\]](#)[\[15\]](#)
- The eyes are examined for ocular lesions at specified intervals (e.g., 1, 24, 48, and 72 hours) after application.[\[16\]](#)
- The severity of corneal opacity, iritis, and conjunctival redness and swelling are scored.
- The duration of the observation period is typically up to 21 days to assess the reversibility of any effects.[\[1\]](#)[\[16\]](#) The use of analgesics and anesthetics is recommended to minimize animal distress.[\[1\]](#)

Safe Handling and Personal Protective Equipment (PPE)

A systematic approach to handling **4-Methylcinnamic acid** is essential to minimize exposure.



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Caption: Workflow for the safe handling of **4-Methylcinnamic acid**.

Personal Protective Equipment (PPE)

Recommendations:

- Eye/Face Protection: Wear chemical safety goggles or glasses that comply with OSHA's 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)
- Skin Protection:
 - Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use.[\[4\]](#)[\[6\]](#)
 - Body Protection: Wear a lab coat or other protective clothing to prevent skin exposure.[\[2\]](#)[\[4\]](#)
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 136 approved respirator if dust is generated and ventilation is inadequate.[\[2\]](#)[\[4\]](#)

Emergency Procedures

First-Aid Measures:

- Inhalation: If inhaled, remove the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[\[1\]](#)[\[2\]](#)
- Skin Contact: In case of contact, immediately wash the skin with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice/attention.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Eye Contact: Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.[\[1\]](#)[\[6\]](#)

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[4\]](#)[\[6\]](#)

- **Specific Hazards:** Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide (CO) and carbon dioxide (CO₂).^[1]
- **Protective Equipment:** Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.^{[1][6]}

Accidental Release Measures:

- **Personal Precautions:** Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation and do not breathe dust.^{[1][6]}
- **Environmental Precautions:** Prevent the product from entering drains.^{[4][6]}
- **Methods for Cleaning Up:** Sweep up the spilled material and shovel it into a suitable, closed container for disposal. Avoid generating dust.^{[1][6]}

Storage and Disposal

- **Storage:** Keep containers tightly closed in a dry, cool, and well-ventilated place.^{[1][2][4]} Store away from incompatible materials such as strong oxidizing agents.^{[1][4]}
- **Disposal:** Dispose of this chemical and its container in accordance with local, regional, and national regulations. Do not empty into drains.^[1] Chemical waste generators must determine whether a discarded chemical is classified as hazardous waste.

This technical guide is intended to provide essential safety information. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier before handling **4-Methylcinnamic acid** and ensure that a thorough risk assessment is conducted for your specific experimental conditions.

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